

Di-sec-butyl Succinate: A Technical Guide to Molecular Structure and Formula

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Compound of Interest

Compound Name: *Di-sec-butyl succinate*

Cat. No.: *B1593819*

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This technical guide offers an in-depth exploration of **di-sec-butyl succinate**, a significant organic compound, for an audience of researchers, scientists, and professionals in drug development. The guide details its molecular structure, chemical formula, synthesis, and applications, providing a crucial resource for its utilization in scientific and industrial contexts.

Core Molecular Attributes

Di-sec-butyl succinate is chemically identified as dibutan-2-yl butanedioate.^[1] Its fundamental characteristics are summarized below:

| Attribute | Value |
|-------------------|--|
| Molecular Formula | C ₁₂ H ₂₂ O ₄ |
| Molecular Weight | 230.30 g/mol ^[1] |
| CAS Number | 626-31-3 ^{[1][2]} |
| Appearance | Colorless liquid with a mild odor ^[3] |

The branched structure of the sec-butyl groups in **di-sec-butyl succinate** influences its physical properties, such as reactivity and solubility, distinguishing it from its linear isomer, di-n-butyl succinate.^[2]

Molecular Structure and Isomerism

The molecular structure of **di-sec-butyl succinate** consists of a central succinate (butanedioate) core esterified with two sec-butyl alcohol molecules. The presence of two chiral centers in the sec-butyl groups gives rise to stereoisomerism.

Canonical SMILES:CCC(C)OC(=O)CCC(=O)OC(C)CC

InChI Key: PJZURRKQOJYGAU-UHFFFAOYSA-N^[2]

The structural characteristics of **di-sec-butyl succinate** are crucial in determining its chemical behavior and suitability for various applications.

Synthesis and Production

The primary method for synthesizing **di-sec-butyl succinate** is through the esterification of succinic acid with sec-butanol.^[2]^[3] This reaction is typically catalyzed by an acid, such as sulfuric acid, and driven to completion by removing the water byproduct.^[3]

Alternative synthesis routes include:

- **Transesterification:** The reaction of a simple dialkyl succinate, like dimethyl succinate, with sec-butanol.^[2]
- **Microwave-Assisted Synthesis:** A modern technique that can improve reaction rates and yields.^[3]

These methods allow for the production of **di-sec-butyl succinate** for various industrial and research needs.

Physicochemical Properties

The physical and chemical properties of **di-sec-butyl succinate** are essential for its handling, storage, and application.

| Property | Value |
|---------------|--|
| Boiling Point | 252.6 °C at 760 mmHg[4] |
| Density | 0.982 g/cm ³ [4] |
| Flash Point | 253.00 °F (122.78 °C)[5] |
| Solubility | Low solubility in water; soluble in organic solvents.[6] |

Spectroscopic Analysis

The structural elucidation of **di-sec-butyl succinate** is confirmed through various spectroscopic techniques, which provide detailed information about its molecular framework.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectra are used to determine the precise arrangement of atoms within the molecule.[1]
- Infrared (IR) Spectroscopy: IR spectra reveal the presence of functional groups, particularly the characteristic ester carbonyl stretch.[1]
- Mass Spectrometry (MS): GC-MS is employed to determine the molecular weight and fragmentation patterns of the compound.[1]

Applications in Science and Industry

Di-sec-butyl succinate's properties make it a versatile compound with several applications:

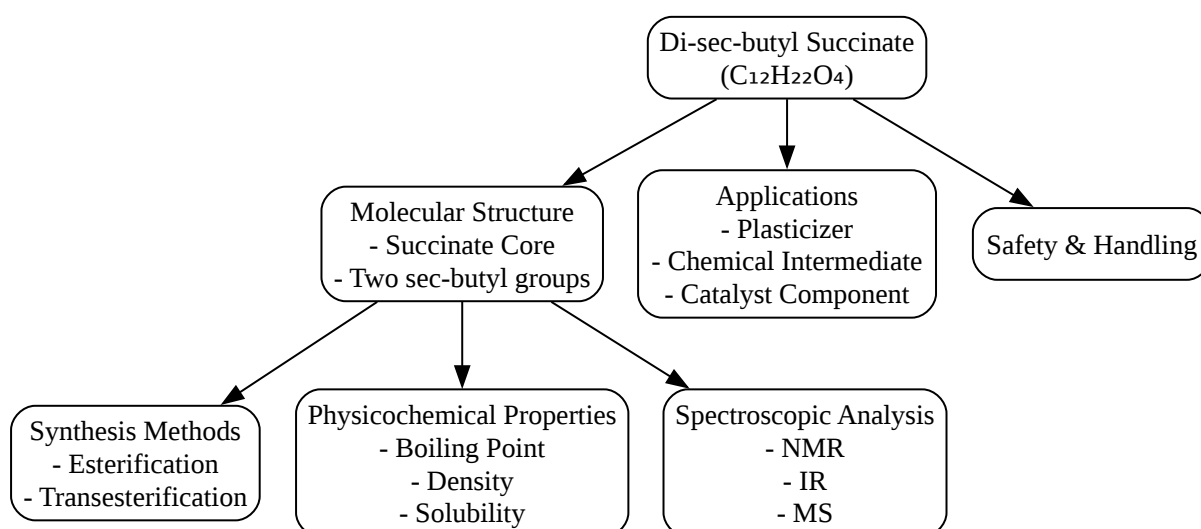
- Plasticizer: It is used in polymer formulations to enhance flexibility and durability in coatings, adhesives, and sealants.[4]
- Chemical Intermediate: It serves as a precursor in the synthesis of other organic compounds, including biodegradable polymers like poly(butylene succinate) (PBS).[2]
- Internal Electron Donor: In the field of polymer chemistry, derivatives of **di-sec-butyl succinate** are utilized as internal electron donors in Ziegler-Natta catalysts for olefin polymerization, influencing the stereospecificity of the process.[2]

Safety and Handling

Proper safety protocols are necessary when handling **di-sec-butyl succinate**. It is recommended to handle the compound in a well-ventilated area and to use appropriate personal protective equipment (PPE), including safety goggles and gloves. Store in a tightly closed container in a cool, dry place.

Visualization of Key Concepts

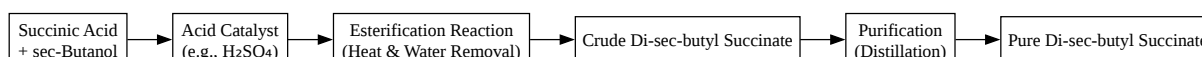
Logical Flow of **Di-sec-butyl Succinate** Information



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Caption: A diagram illustrating the interconnected aspects of **di-sec-butyl succinate**, from its fundamental structure to its practical applications and safety considerations.

Synthesis Workflow: Esterification



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Caption: A simplified workflow of the common esterification process for synthesizing **di-sec-butyl succinate**.

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